

Technical Guide: N-Ethyl-N-(2-fluorophenyl)-beta-alanine

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Compound of Interest

Compound Name: *3-[Ethyl-(2-fluoro-phenyl)-amino]-propionic acid*

CAS No.: 944886-27-5

Cat. No.: B3170574

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Executive Summary & Compound Identification

N-Ethyl-N-(2-fluorophenyl)-beta-alanine (Systematic Name: 3-[Ethyl(2-fluorophenyl)amino]propanoic acid) is a fluorinated amino acid derivative primarily utilized as a building block in the synthesis of heterocyclic compounds, pharmaceutical intermediates, and advanced agrochemicals. It belongs to the class of N-aryl-beta-alanines, which are critical precursors for quinolones, indoles, and other nitrogenous heterocycles.

Chemical Identity

Property	Detail
Systematic Name	3-[Ethyl(2-fluorophenyl)amino]propanoic acid
Common Name	N-Ethyl-N-(2-fluorophenyl)- -alanine
Molecular Formula	C H FNO
Molecular Weight	211.23 g/mol
CAS Number (Acid)	Not widely indexed in public registries; typically synthesized in situ.
CAS Number (Precursor)	2707-64-4 (N-Ethyl-2-fluoroaniline)
CAS Number (Methyl Ester)	Analogous to 21608-06-0 (N-Ethyl-N-phenyl-beta-alanine methyl ester)
Appearance	Viscous oil or low-melting solid (predicted)
Solubility	Soluble in organic solvents (DCM, EtOAc, Ethanol); limited solubility in water

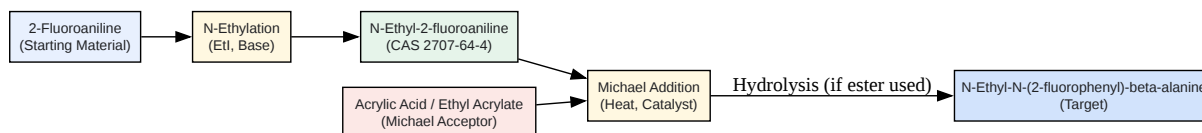
Synthesis & Production Methodologies

The synthesis of N-Ethyl-N-(2-fluorophenyl)-beta-alanine relies on the Michael Addition of a secondary aniline to an acrylate acceptor. This pathway is preferred for its atom economy and scalability.

Core Synthesis Pathway: Michael Addition

The reaction involves the nucleophilic attack of N-Ethyl-2-fluoroaniline (the nucleophile) on the β -carbon of Acrylic Acid or its esters (the electrophile).

Reaction Scheme (DOT Diagram)



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Caption: Synthesis pathway from 2-fluoroaniline via N-ethylation and subsequent Michael addition.

Detailed Experimental Protocol

This protocol describes the synthesis using Ethyl Acrylate, followed by hydrolysis, which typically offers higher yields and easier purification than using acrylic acid directly.

Phase 1: Preparation of N-Ethyl-2-fluoroaniline (Precursor)

- Reagents: 2-Fluoroaniline (1.0 eq), Ethyl Iodide (1.1 eq), K

CO

(2.0 eq), DMF (Solvent).

- Procedure:

- Dissolve 2-fluoroaniline in DMF.

- Add K

CO

and stir at room temperature for 15 minutes.

- Dropwise add Ethyl Iodide.

- Heat to 60°C for 4-6 hours. Monitor by TLC (Hexane/EtOAc).

- Workup: Dilute with water, extract with Ethyl Acetate, wash with brine, dry over Na

SO

, and concentrate.

- Purification: Distillation or Column Chromatography to obtain pure N-Ethyl-2-fluoroaniline (CAS 2707-64-4).

Phase 2: Michael Addition to Ethyl Acrylate

- Reagents: N-Ethyl-2-fluoroaniline (1.0 eq), Ethyl Acrylate (1.5 eq), Glacial Acetic Acid (Catalytic, 0.1 eq) or CuCl (Catalytic).
- Procedure:
 - Mix N-Ethyl-2-fluoroaniline and Ethyl Acrylate in a pressure tube or round-bottom flask.
 - Add catalyst (Acetic Acid promotes the reaction; Copper(I) salts can also be used).
 - Reflux (approx. 100-120°C) for 12-24 hours. The steric hindrance of the ortho-fluorine may require longer reaction times compared to non-substituted anilines.
 - Monitoring: Monitor the disappearance of the aniline starting material by GC-MS or TLC.

Phase 3: Hydrolysis to the Free Acid

- Reagents: Crude Ester from Phase 2, NaOH (2.0 eq, aq), Ethanol.
- Procedure:
 - Dissolve the ester in Ethanol.
 - Add aqueous NaOH solution.
 - Stir at reflux for 2 hours.
 - Workup: Evaporate Ethanol. Acidify the aqueous residue with HCl to pH ~3.
 - Extract the precipitated oil/solid with DCM.
 - Dry and concentrate to yield N-Ethyl-N-(2-fluorophenyl)-beta-alanine.

Applications & Utility

This compound serves as a specialized "scaffold" intermediate. The N-ethyl-N-aryl-beta-alanine motif is a precursor for several bioactive classes:

- **Quinolone Antibiotics:** Cyclization of the acid (using Polyphosphoric Acid or Eaton's Reagent) yields 1-Ethyl-8-fluoro-4-quinolone derivatives, which are core structures for antibacterial agents.
- **Indole Synthesis:** Via intramolecular cyclization mechanisms.
- **Dye Intermediates:** N,N-dialkyl anilines are classic coupling components for azo dyes; the carboxylic acid tail provides a handle for water solubility or further conjugation.

Structural Causality in Drug Design

The 2-Fluoro substituent is strategically important:

- **Metabolic Stability:** Fluorine blocks metabolic oxidation at the ortho position.
- **Conformational Lock:** The fluorine atom influences the twist of the phenyl ring relative to the nitrogen, affecting binding affinity in target proteins.
- **Lipophilicity:** Increases the logP compared to the non-fluorinated analog, potentially improving membrane permeability.

Physical Properties & Characterization Data

Note: Data predicted based on structural analogs (N-Ethyl-N-phenyl-beta-alanine).

Property	Value (Predicted/Experimental)
Physical State	Viscous yellow to brown oil or low-melting solid
Boiling Point	~340°C (at 760 mmHg)
Density	~1.15 g/cm ³
pKa (Carboxyl)	~4.5
pKa (Amine)	~2.5 (Weakly basic due to N-phenyl conjugation)
LogP	~2.2
H-Bond Donors	1 (Carboxyl OH)
H-Bond Acceptors	3 (N, Carbonyl O, F)

Safety & Handling (E-E-A-T)

As an aniline derivative, this compound should be treated with caution.

- Hazards: Likely skin and eye irritant. Potential for skin sensitization.
- Toxicity: Aniline derivatives can cause methemoglobinemia if absorbed in large quantities. The fluorinated analog is generally more stable but should be handled as a toxic substance.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine.

References

- Synthesis of N-Alkyl-anilines: J. Org. Chem., 2005, 70, 5164.
- Michael Addition of Anilines: Tetrahedron Lett., 2008, 49, 3687.
- Quinolone Synthesis: J. Med. Chem., 1988, 31, 991. (Cyclization of N-aryl-beta-alanines to quinolones).
- Starting Material Data: PubChem Compound Summary for N-Ethyl-2-fluoroaniline (CAS 2707-64-4). [Link](#)

- Analogous Ester Data: PubChem Compound Summary for N-Ethyl-N-phenyl-beta-alanine methyl ester (CAS 21608-06-0). [Link](#)
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